

# Physical and chemical characteristics of 4-(Dimethylamino)salicylic acid

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## Compound of Interest

Compound Name: 4-(Dimethylamino)-2-hydroxybenzoic acid

Cat. No.: B1605011

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## An In-Depth Technical Guide to 4-(Dimethylamino)salicylic Acid

### Introduction

4-(Dimethylamino)salicylic acid, a substituted derivative of salicylic acid, is a compound of significant interest within the scientific community, particularly in the fields of medicinal chemistry and materials science. Its unique structural features—a carboxylic acid group, a hydroxyl group, and a dimethylamino substituent on the benzene ring—impart a distinct combination of physical and chemical properties. This guide provides a comprehensive technical overview of 4-(Dimethylamino)salicylic acid, intended for researchers, scientists, and professionals in drug development. We will delve into its fundamental characteristics, analytical methodologies, and potential applications, offering insights grounded in established scientific principles.

## Core Chemical Identity

A precise understanding of a compound's identity is the foundation of all scientific investigation. 4-(Dimethylamino)salicylic acid is systematically identified by several key descriptors.

The IUPAC name for this compound is **4-(dimethylamino)-2-hydroxybenzoic acid**.<sup>[1]</sup> It is registered under the CAS number 23050-91-1.<sup>[1][2][3]</sup> The molecular formula is C<sub>9</sub>H<sub>11</sub>NO<sub>3</sub>, and it has a molecular weight of approximately 181.19 g/mol .<sup>[1]</sup>

Table 1: Fundamental Identifiers for 4-(Dimethylamino)salicylic acid

Identifier	Value	Source(s)
IUPAC Name	4-(dimethylamino)-2-hydroxybenzoic acid	--INVALID-LINK--[1]
CAS Number	23050-91-1	--INVALID-LINK--, --INVALID-LINK--[1][2]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>3</sub>	--INVALID-LINK--[1]
Molecular Weight	181.19 g/mol	--INVALID-LINK--[1]
Canonical SMILES	CN(C)C1=CC(=C(C=C1)C(=O)O)O	--INVALID-LINK--[1]
InChI Key	SJIDPEUJSIWFAE-UHFFFAOYSA-N	--INVALID-LINK--, --INVALID-LINK--[1][2]

## Physicochemical Characteristics

The physical and chemical properties of 4-(Dimethylamino)salicylic acid dictate its behavior in various systems, from solubility in reaction media to its interaction with biological targets.

## Physical Properties

At room temperature, 4-(Dimethylamino)salicylic acid is typically a solid. While specific data on its melting and boiling points are not extensively documented in the readily available literature, its parent compound, salicylic acid, has a melting point of 158-161 °C. The introduction of the dimethylamino group would be expected to alter these values.

Solubility is a critical parameter for any compound intended for research or pharmaceutical use. While detailed quantitative solubility data is sparse, general solubility patterns can be inferred from its structure. The presence of the carboxylic acid and hydroxyl groups suggests some solubility in polar protic solvents like water and alcohols, particularly at non-neutral pH where the acidic or basic groups can be ionized. The aromatic ring and dimethylamino group contribute to its solubility in organic solvents.

Table 2: Key Physical Properties of 4-(Dimethylamino)salicylic acid

Property	Value	Notes
Appearance	Solid	General observation for similar compounds.
LogP	2.02	A measure of lipophilicity. <a href="#">[2]</a>
Hydrogen Bond Donor Count	2	Computed from the hydroxyl and carboxylic acid groups. <a href="#">[1]</a>
Hydrogen Bond Acceptor Count	4	Computed from the nitrogen and oxygen atoms. <a href="#">[1]</a>
Rotatable Bond Count	2	Computed from the structure. <a href="#">[1]</a>

## Chemical Properties

The chemical reactivity of 4-(Dimethylamino)salicylic acid is governed by its functional groups. The carboxylic acid group can undergo esterification and amide bond formation. The phenolic hydroxyl group can be alkylated or acylated. The dimethylamino group is a tertiary amine and can act as a base or a nucleophile. The aromatic ring is activated by the electron-donating hydroxyl and dimethylamino groups, making it susceptible to electrophilic aromatic substitution.

The acidity of the carboxylic acid and phenolic hydroxyl groups is a key chemical characteristic. While a specific pKa value for 4-(Dimethylamino)salicylic acid is not readily available in the compiled search results, the pKa of salicylic acid is approximately 2.97 for the carboxylic acid and 13.4 for the phenolic hydroxyl group. The electron-donating dimethylamino group at the para position would be expected to increase the pKa of the carboxylic acid and the phenolic hydroxyl group compared to salicylic acid.

## Analytical Characterization

Robust analytical methods are essential for confirming the identity and purity of 4-(Dimethylamino)salicylic acid. A combination of spectroscopic and chromatographic techniques is typically employed.

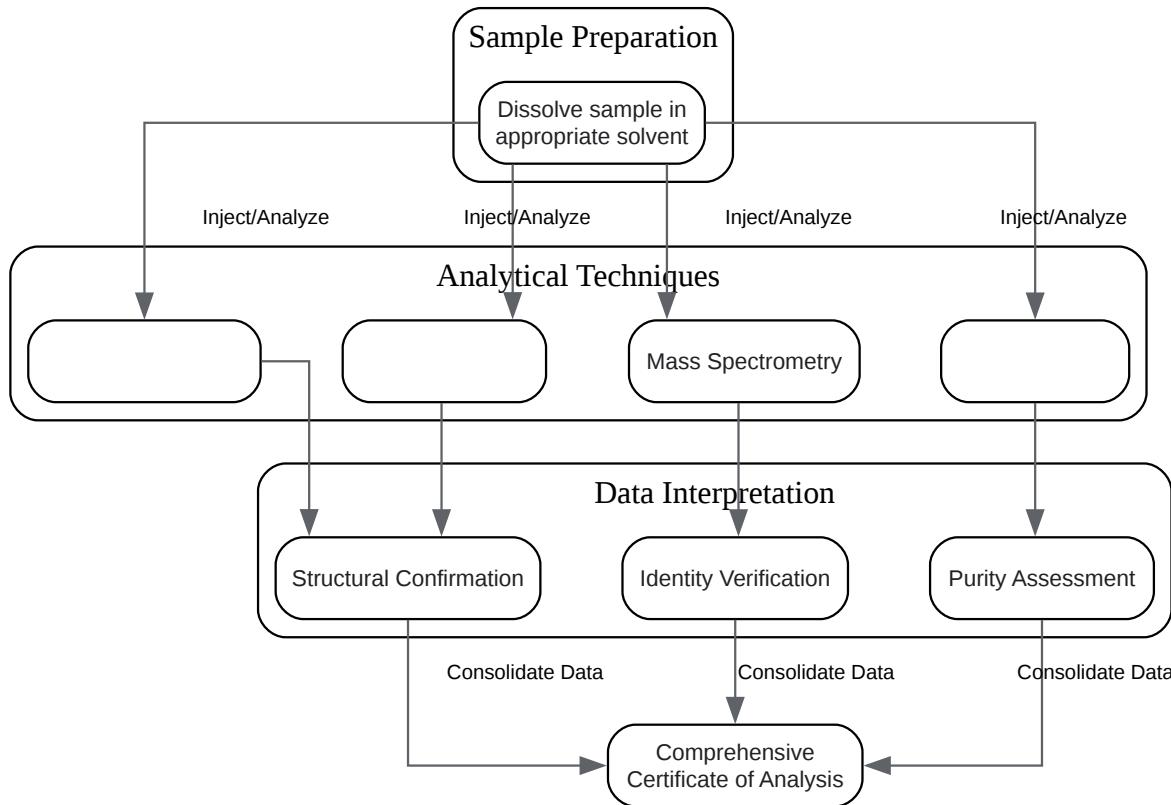
## Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are powerful tools for elucidating the molecular structure. The  $^1\text{H}$  NMR spectrum would show characteristic signals for the aromatic protons, the N-methyl protons, and the acidic protons of the hydroxyl and carboxylic acid groups.[1][4] The  $^{13}\text{C}$  NMR spectrum would provide information on the carbon framework of the molecule.[5]
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule.[6] The spectrum of 4-(Dimethylamino)salicylic acid would exhibit characteristic absorption bands for the O-H stretch of the carboxylic acid and phenol, the C=O stretch of the carboxylic acid, and the C-N stretch of the dimethylamino group.
- Mass Spectrometry (MS): Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound, confirming its identity.[1]
- UV-Visible (UV-Vis) Spectroscopy: The aromatic nature of 4-(Dimethylamino)salicylic acid results in absorption in the UV-Vis region, which can be useful for quantitative analysis.[1]

## Chromatographic Techniques

High-Performance Liquid Chromatography (HPLC) is a standard method for assessing the purity of 4-(Dimethylamino)salicylic acid and for its quantitative analysis.[2] A reverse-phase HPLC method, often using a C18 column with a mobile phase consisting of a mixture of acetonitrile and water with an acid modifier like formic or phosphoric acid, is typically suitable for its separation.[2]

Workflow for Analytical Characterization of 4-(Dimethylamino)salicylic acid

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Caption: A typical workflow for the comprehensive analytical characterization of 4-(Dimethylamino)salicylic acid.

## Synthesis and Purification

The synthesis of 4-(Dimethylamino)salicylic acid can be approached through various synthetic routes. A common strategy involves the modification of a pre-existing salicylic acid derivative or the construction of the substituted benzene ring through aromatic substitution reactions. While a specific, detailed synthesis protocol for 4-(Dimethylamino)salicylic acid was not found in the provided search results, a general approach can be outlined.

### Conceptual Synthesis Pathway

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Caption: A conceptual pathway for the synthesis of 4-(Dimethylamino)salicylic acid.

Purification of the crude product is critical to obtain a high-purity compound suitable for research and development. Common purification techniques include recrystallization from an appropriate solvent system and column chromatography. The choice of purification method depends on the nature of the impurities present.

## Applications in Research and Development

Substituted salicylic acids are a well-established class of compounds with diverse biological activities.<sup>[7]</sup> Salicylic acid itself is known for its anti-inflammatory, analgesic, and keratolytic properties.<sup>[7][8]</sup> The introduction of a dimethylamino group at the 4-position can significantly modulate these properties and introduce new pharmacological activities.

Potential areas of application for 4-(Dimethylamino)salicylic acid include:

- **Drug Discovery:** As a scaffold for the synthesis of novel therapeutic agents. The functional groups on the molecule provide handles for further chemical modification to optimize activity and pharmacokinetic properties.
- **Material Science:** As a building block for the synthesis of functional polymers and other materials. The aromatic structure and reactive functional groups make it a versatile monomer.
- **Chemical Probes:** For studying biological processes. Its fluorescent properties, if any, could be exploited for imaging applications.

## Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling 4-(Dimethylamino)salicylic acid. While a specific Material Safety Data Sheet (MSDS) for this

compound was not retrieved, general hazards associated with similar aromatic carboxylic acids and amines should be considered. It is likely to be an irritant to the skin, eyes, and respiratory system.[\[1\]](#)

#### Recommended Handling Procedures:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.
- In case of contact, flush the affected area with copious amounts of water and seek medical attention if irritation persists.
- Store in a cool, dry, and well-ventilated area away from incompatible materials.

## Conclusion

4-(Dimethylamino)salicylic acid is a multifaceted compound with a rich chemical profile that makes it a valuable tool for researchers and developers. Its unique combination of functional groups offers numerous possibilities for chemical modification and a wide range of potential applications. A thorough understanding of its physical and chemical characteristics, supported by robust analytical data, is paramount for its effective utilization in scientific endeavors. This guide provides a foundational understanding of this intriguing molecule, intended to support and inspire further research and innovation.

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